Gibberellin A3 (GA3): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Gibberellin GA3*

Cat. No.: *B1242475*

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This guide provides an in-depth overview of the chemical structure, physicochemical properties, and biological functions of Gibberellin A3 (GA3), a key phytohormone in plant development. It includes detailed experimental protocols for its analysis and visualization of its signaling pathway.

Chemical Structure and Identification

Gibberellin A3, a member of the large family of gibberellins, is a pentacyclic diterpenoid acid.[1] Its chemical structure is characterized by an ent-gibberellane skeleton.[2] The systematic IUPAC name for Gibberellin A3 is (3S,3aS,4S,4aS,7S,9aR,9bR,12S)-7,12-dihydroxy-3-methyl-6-methylene-2-oxoperhydro-4a,7-methano-9b,3-propeno[1,2-b]furan-4-carboxylic acid.[3]

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Identifier	Value
Chemical Formula	$C_{19}H_{22}O_6$[4]
Molecular Weight	346.37 g/mol [5]
CAS Number	77-06-5[5]
Synonyms	Gibberellic Acid, GA3, Gibberellin X[6]

Physicochemical Properties

Gibberellin A3 is a white to pale-yellow crystalline solid.[4] Its stability is influenced by the medium; it is stable in its dry, crystalline form but undergoes slow hydrolysis in aqueous solutions and rearranges in alkaline conditions to less biologically active forms.

Solubility

The solubility of GA3 varies significantly across different solvents. It is sparingly soluble in water but shows good solubility in several organic solvents.

Solvent	Solubility
Water	5 g/L (20 °C)[4]
Ethanol	~5 mg/mL
Methanol	Soluble
Acetone	Soluble
Dimethyl sulfoxide (DMSO)	~15 mg/mL
Dimethylformamide (DMF)	~5 mg/mL
Chloroform	Insoluble
Ether	Slightly soluble
Benzene	Insoluble

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Note: For aqueous solutions, it is recommended to first dissolve GA3 in a small amount of an organic solvent like DMSO and then dilute with the aqueous buffer.

Melting Point and Spectral Data

Property	Value
Melting Point	233-235 °C (decomposes)[4]
^{1}H-NMR Spectroscopy	Key shifts can be observed for the characteristic protons of the gibberellane skeleton.[5][7]
^{13}C-NMR Spectroscopy	Provides detailed information on the carbon framework of the molecule.[5][7]
Infrared (IR) Spectroscopy	Characteristic peaks for hydroxyl, carbonyl (lactone and carboxylic acid), and alkene functional groups are present.
Mass Spectrometry	The fragmentation pattern can be used for structural elucidation and quantification.[8][9]

Biological Activity and Signaling Pathway

Gibberellin A3 is a potent plant growth regulator involved in various physiological processes, including seed germination, stem elongation, and flowering.[10] Its primary mode of action involves promoting the degradation of DELLA proteins, which are nuclear repressors of gibberellin signaling.[11]

Gibberellin A3 Signaling Pathway

The signaling cascade is initiated by the binding of GA3 to its receptor, GIBBERELLIN INSENSITIVE DWARF1 (GID1).[12] This binding event induces a conformational change in GID1, promoting its interaction with a DELLA protein.[11] The formation of the GA3-GID1-DELLA complex targets the DELLA protein for ubiquitination by an SCF E3 ubiquitin ligase complex (containing SLY1 or GID2), leading to its degradation by the 26S proteasome.[12] The degradation of DELLA proteins relieves their repressive effect on transcription factors, allowing for the expression of gibberellin-responsive genes that drive plant growth and development.

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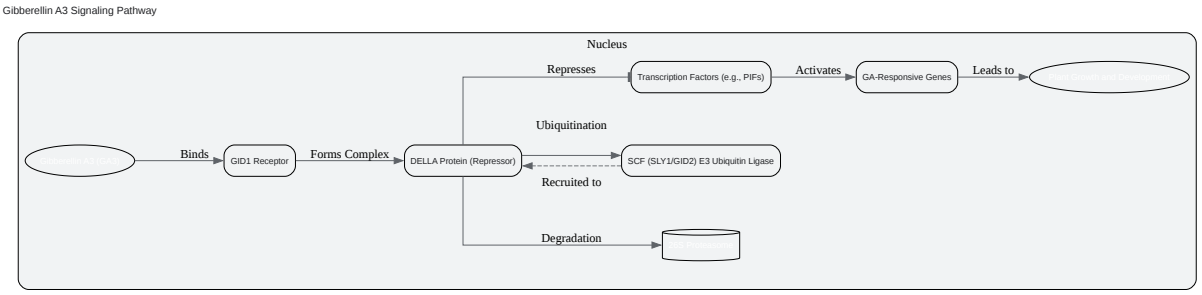

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Gibberellin A3 Signaling Pathway

Experimental Protocols

Extraction and Quantification of Gibberellin A3 from Plant Tissues by HPLC

This protocol outlines a general method for the extraction and quantification of GA3 from plant material.[1][10]

4.1.1. Materials

- Plant tissue (5-20 g)
- Liquid nitrogen

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- 80% Methanol
- Ethyl acetate
- Sodium bicarbonate solution (5%)
- Hydrochloric acid (1N)
- Anhydrous sodium sulfate
- Rotary evaporator
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- HPLC system with a C18 column and UV detector

4.1.2. Protocol

- Sample Preparation: Freeze the plant tissue in liquid nitrogen and grind it to a fine powder using a mortar and pestle.
- Extraction: Homogenize the powdered tissue in cold 80% methanol. Incubate for at least 4 hours at 4°C with gentle shaking. Centrifuge to pellet the debris and collect the supernatant.
- Partitioning: Evaporate the methanol from the supernatant using a rotary evaporator. Adjust the pH of the remaining aqueous phase to 8.0 with 5% sodium bicarbonate. Partition against an equal volume of ethyl acetate to remove pigments and lipids; discard the ethyl acetate phase.
- Acidification and Re-extraction: Adjust the pH of the aqueous phase to 2.5 with 1N HCl. Extract the acidified aqueous phase three times with equal volumes of ethyl acetate.
- Drying and Concentration: Pool the ethyl acetate fractions and dry over anhydrous sodium sulfate. Evaporate the ethyl acetate to dryness under vacuum.
- Purification (Optional but Recommended): Redissolve the residue in a small volume of the initial mobile phase and purify using a C18 SPE cartridge.

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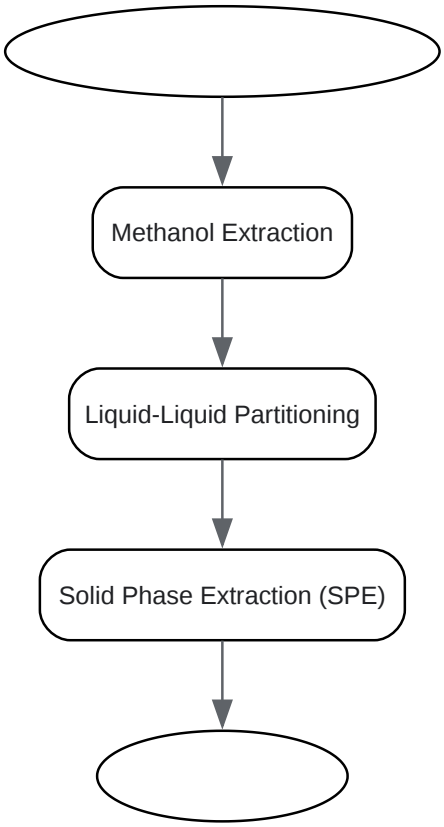
- HPLC Analysis: Reconstitute the purified sample in the mobile phase. Inject an aliquot into the HPLC system. Use a C18 column with a suitable mobile phase (e.g., a gradient of acetonitrile and water with 0.1% formic acid). Detect GA3 by UV absorbance, typically around 206-210 nm.[13]



Workflow for GA3 Extraction and HPLC Analysis

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Workflow for GA3 Extraction and HPLC Analysis

Barley α-Amylase Bioassay for Gibberellin Activity

This bioassay is a classic method to determine the biological activity of gibberellins based on their ability to induce α-amylase secretion in barley aleurone layers.[4][14]

4.2.1. Materials

- Barley seeds (embryo-less half-seeds)
- Sodium hypochlorite solution (1%)

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- Sterile water
- Incubation buffer (e.g., 20 mM sodium succinate, 10 mM $CaCl_2$, pH 5.0)
- Starch solution (1%)
- Iodine-potassium iodide (I_2-KI) solution
- GA3 standards and samples

4.2.2. Protocol

- Seed Preparation: Cut barley seeds in half and discard the embryo-containing portion. Sterilize the embryoless half-seeds in 1% sodium hypochlorite for 20 minutes, followed by several rinses with sterile water.
- Incubation: Place a set number of half-seeds (e.g., 3-5) in a sterile petri dish or microplate well containing incubation buffer. Add different concentrations of GA3 standards or the samples to be tested.
- Induction: Incubate the seeds for 24-48 hours at room temperature in the dark to allow for the induction and secretion of α-amylase.
- Enzyme Assay: Collect the incubation medium. In a separate plate or tube, mix a portion of the medium with the starch solution and incubate for a defined period (e.g., 10-30 minutes).
- Detection: Stop the enzymatic reaction by adding the I_2-KI solution. The intensity of the blue color is inversely proportional to the α-amylase activity (more enzyme activity leads to less starch and a lighter color).
- Quantification: Measure the absorbance at a suitable wavelength (e.g., 620 nm) and compare the results of the samples to the standard curve generated with known GA3 concentrations.

Analysis of GID1-DELLA Protein Interaction

Techniques such as yeast two-hybrid (Y2H) assays, in vitro pull-down assays, and AlphaScreen can be employed to study the GA-dependent interaction between GID1 and

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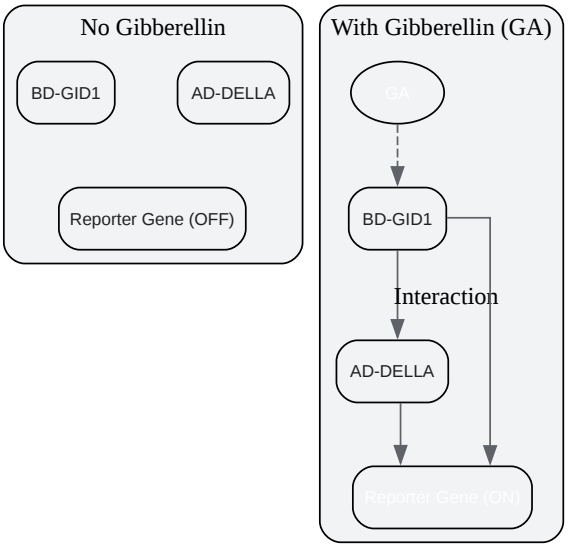
DELLA proteins.[2][15]

4.3.1. Principle of Yeast Two-Hybrid Assay

- Constructs: The GID1 protein is fused to the DNA-binding domain (BD) of a transcription factor (e.g., GAL4), and the DELLA protein is fused to the activation domain (AD).
- Transformation: Both constructs are co-transformed into a suitable yeast strain that has reporter genes (e.g., HIS3, lacZ) under the control of a promoter containing the binding sites for the transcription factor.
- Interaction: If GID1 and DELLA interact in the presence of GA (added to the growth medium), the BD and AD are brought into proximity, reconstituting a functional transcription factor.
- Reporter Gene Expression: The reconstituted transcription factor activates the expression of the reporter genes, allowing for yeast growth on a selective medium (lacking histidine) and the production of β-galactosidase (which can be detected by a colorimetric assay).



Principle of Yeast Two-Hybrid Assay for GID1-DELLA Interaction

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Principle of Yeast Two-Hybrid Assay for GID1-DELLA Interaction

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